

# An In-depth Technical Guide on ent-kauran-17,19-dioic acid

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## Compound of Interest

Compound Name: *Ent-kauran-17,19-dioic acid*

Cat. No.: *B1630320*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and potential biological activities of the diterpenoid **ent-kauran-17,19-dioic acid**. This document is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

## Core Compound Properties

**ent-kauran-17,19-dioic acid** is a tetracyclic diterpenoid belonging to the kaurane class. Compounds of this structural class are of significant interest due to their wide range of reported biological activities, including anti-inflammatory and anticancer properties.

## Quantitative Data Summary

The key physicochemical properties of **ent-kauran-17,19-dioic acid** are summarized in the table below. This information is critical for its identification, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>30</sub> O <sub>4</sub>	PubChem
Molecular Weight	334.45 g/mol	MedChemExpress, ChemicalBook[1][2]
Exact Mass	334.21440943 Da	PubChem[3]
CAS Number	60761-79-7	ChemFaces[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	BioCrick[5]

## Experimental Protocols

Accurate analysis and quantification of **ent-kauran-17,19-dioic acid** are essential for research and development. Below is a detailed protocol for the analysis of this and related diterpenoids using High-Performance Liquid Chromatography (HPLC).

### HPLC Method for Diterpenoid Quantification

This protocol is adapted from a validated method for the simultaneous quantification of major diterpenoids, including 16 $\alpha$ -hydro-**ent-Kauran-17,19-dioic acid**, from plant extracts.[4]

Objective: To separate and quantify **ent-kauran-17,19-dioic acid** in a sample matrix.

Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system
- Evaporative Light Scattering Detector (ELSD)
- Waters Symmetry Shield™ RP18 column (250 mm × 4.6 mm i.d., 5  $\mu$ m)
- Mobile Phase A: 0.3% (v/v) aqueous formic acid
- Mobile Phase B: Acetonitrile

- Reference standard of **ent-kauran-17,19-dioic acid**
- Sample containing **ent-kauran-17,19-dioic acid**, dissolved in a suitable solvent (e.g., methanol)

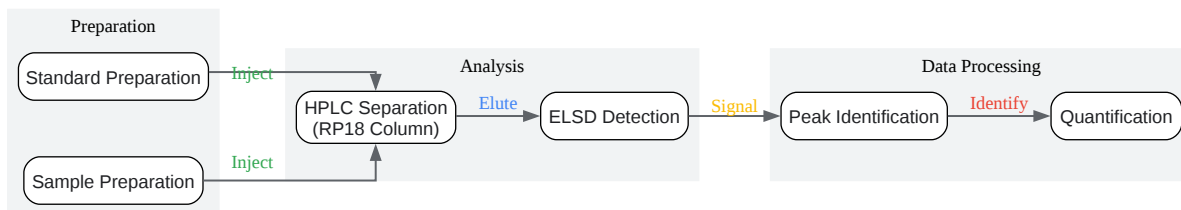
#### Chromatographic Conditions:

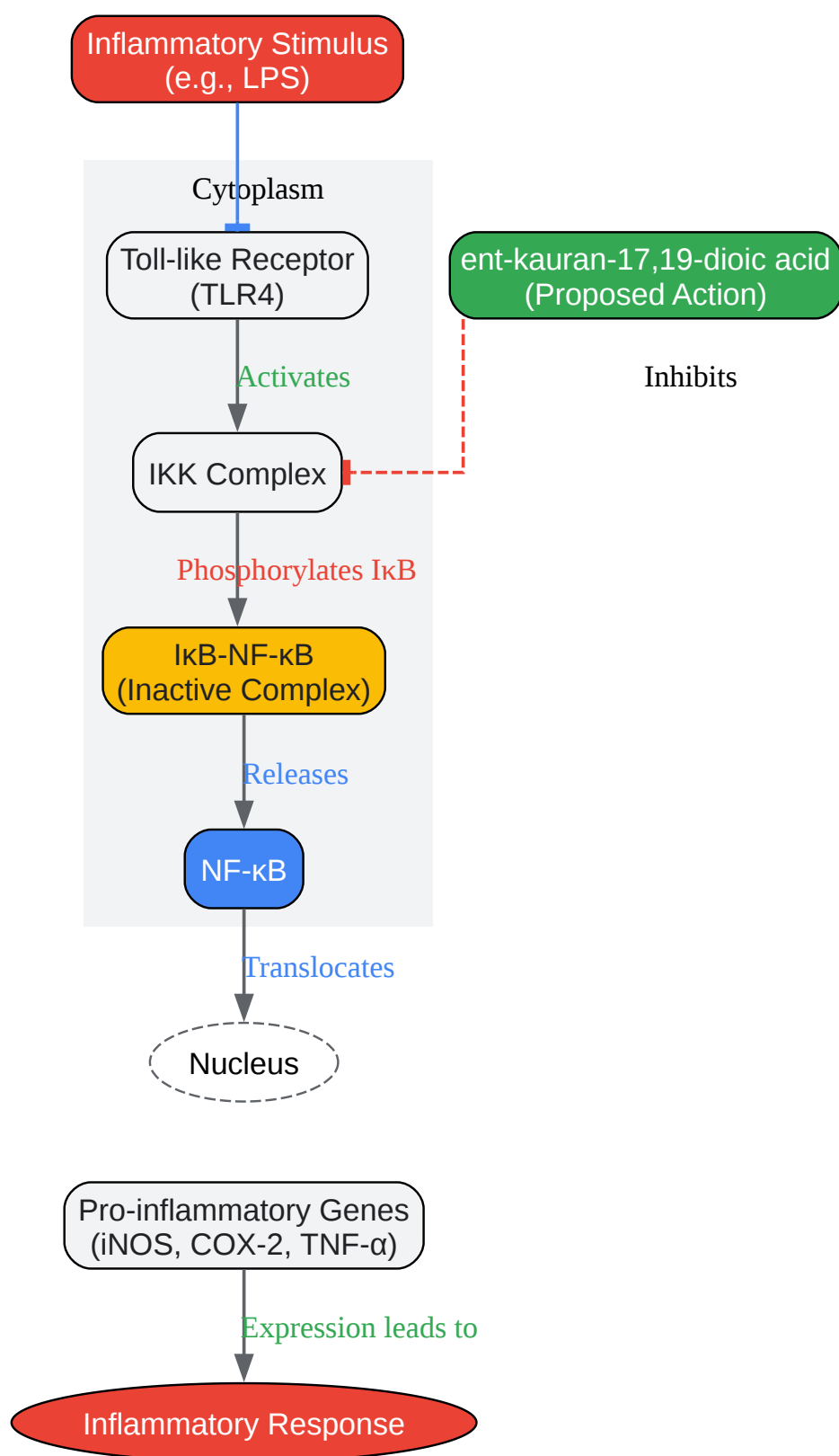
- Flow Rate: 1.0 mL/min
- Mobile Phase: A gradient elution using Mobile Phase A and B. (The specific gradient profile should be optimized based on the sample matrix and co-eluting compounds).
- Column Temperature: Ambient or controlled as per method optimization.
- ELSD Drift Tube Temperature: 103°C
- ELSD Nitrogen Flow Rate: 3.0 L/min

#### Procedure:

- Standard Preparation: Prepare a stock solution of the **ent-kauran-17,19-dioic acid** reference standard in a suitable solvent. Create a series of dilutions to generate a calibration curve.
- Sample Preparation: Extract the compound from the source material (e.g., *Siegesbeckia pubescens*) using an appropriate solvent and filter the final extract through a 0.45 µm filter before injection.<sup>[4]</sup>
- Injection: Inject equal volumes of the standard solutions and the sample extract onto the HPLC system.
- Data Analysis: Identify the peak corresponding to **ent-kauran-17,19-dioic acid** in the sample chromatogram by comparing its retention time with that of the standard. Quantify the amount of the compound by using the calibration curve generated from the standard solutions.

Method Validation: The method should be validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) to ensure reliable results.<sup>[4]</sup> All calibration curves should demonstrate a good linear relationship ( $r > 0.999$ ).<sup>[4][5]</sup>





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